

Synthesis of N-(2,4-dichlorophenyl)-2-methoxybenzamide: A Technical Guide

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Compound of Interest

Compound Name: *N*-(2,4-dichlorophenyl)-2-methoxybenzamide

Cat. No.: B390050

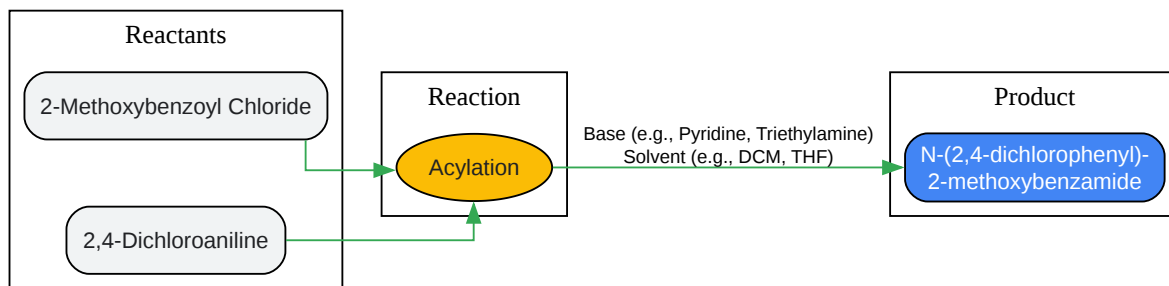
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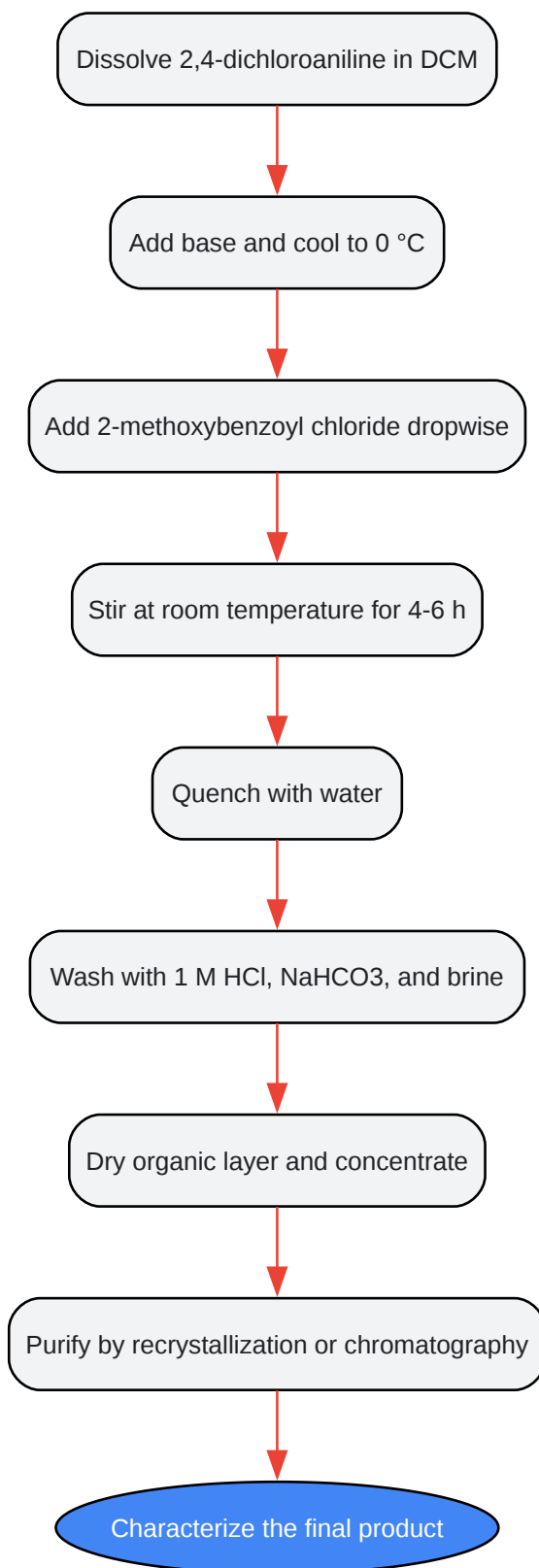
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **N-(2,4-dichlorophenyl)-2-methoxybenzamide**, a substituted benzamide with potential applications in medicinal chemistry and materials science. This document provides a comprehensive overview of the synthetic route, detailed experimental protocols, and characterization data.

Synthetic Pathway

The synthesis of **N-(2,4-dichlorophenyl)-2-methoxybenzamide** is typically achieved through the acylation of 2,4-dichloroaniline with 2-methoxybenzoyl chloride. This reaction, a classic example of nucleophilic acyl substitution, proceeds by the attack of the amine nitrogen on the electrophilic carbonyl carbon of the acyl chloride, followed by the elimination of hydrogen chloride. A base is commonly employed to neutralize the HCl byproduct and drive the reaction to completion.





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